The Synthesis of Substituted Biphenyls: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*3,4'-Diisopropylbiphenyl*
CAS No.:	*61434-46-6*
Cat. No.:	*B1295043*

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For Researchers, Scientists, and Drug Development Professionals

The substituted biphenyl motif is a cornerstone in modern medicinal chemistry and materials science. Its unique structural and electronic properties have led to its incorporation into a vast array of pharmaceuticals, agrochemicals, and organic electronics. This guide provides a comprehensive overview of the most pivotal synthetic methodologies for the construction of substituted biphenyls, with a focus on practical experimental protocols and comparative data to aid in reaction design and optimization.

Introduction to Biphenyl Synthesis

The creation of the carbon-carbon bond between two aryl rings is a fundamental challenge in organic synthesis. Over the past century, a multitude of methods have been developed, evolving from harsh, classical conditions to mild and highly selective modern catalytic systems. This guide will delve into the core of these transformations, including the seminal Ullmann coupling and the Nobel Prize-winning palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura, Negishi, and Kumada couplings. Furthermore, we will explore the burgeoning field of direct C-H activation as a more atom-economical approach to biphenyl synthesis.

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Palladium-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions have revolutionized the synthesis of biaryl compounds, offering mild conditions, broad functional group tolerance, and high yields.[1] These methods typically involve the reaction of an aryl halide or triflate with an organometallic reagent in the presence of a palladium catalyst and a base.

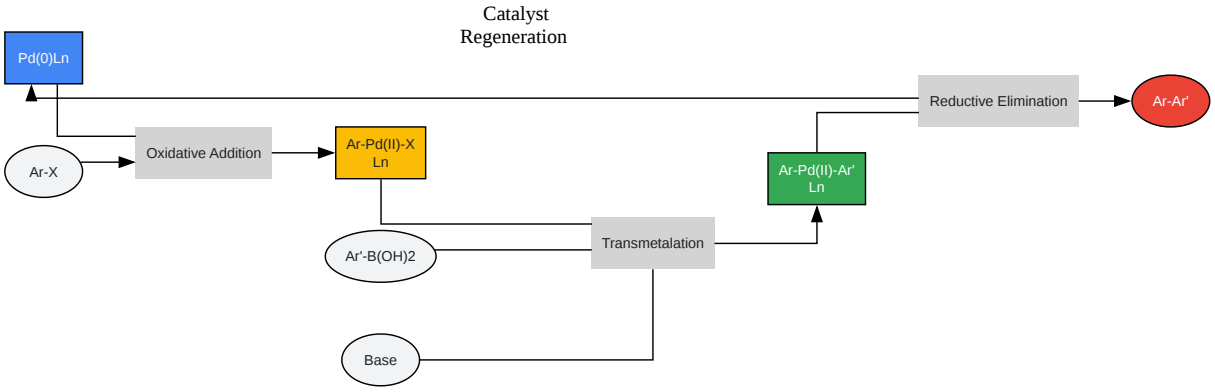
The Suzuki-Miyaura Coupling

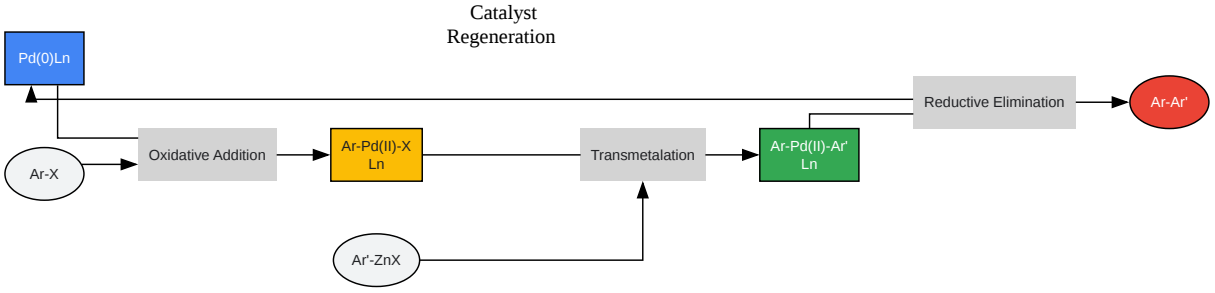
The Suzuki-Miyaura coupling is arguably the most widely used method for biphenyl synthesis due to the stability and low toxicity of the boronic acid reagents.[2][3] The reaction couples an aryl halide or triflate with an arylboronic acid or its ester derivative.[3][4]

Reaction Mechanism:

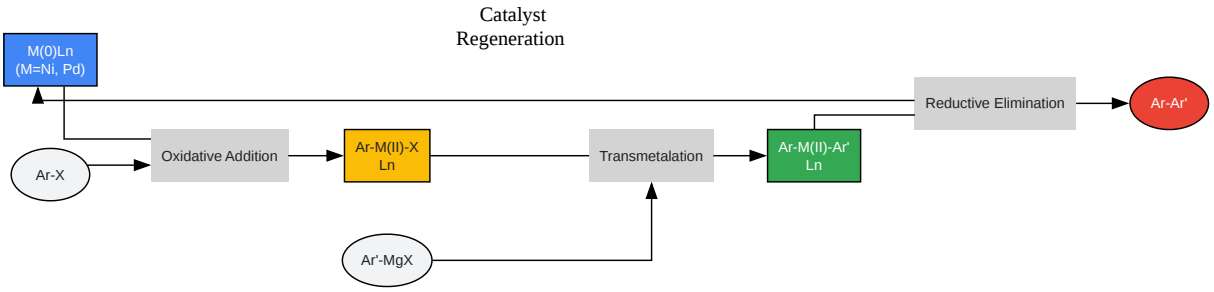
The catalytic cycle of the Suzuki-Miyaura coupling is a well-established process involving three key steps: oxidative addition, transmetalation, and reductive elimination.[5]

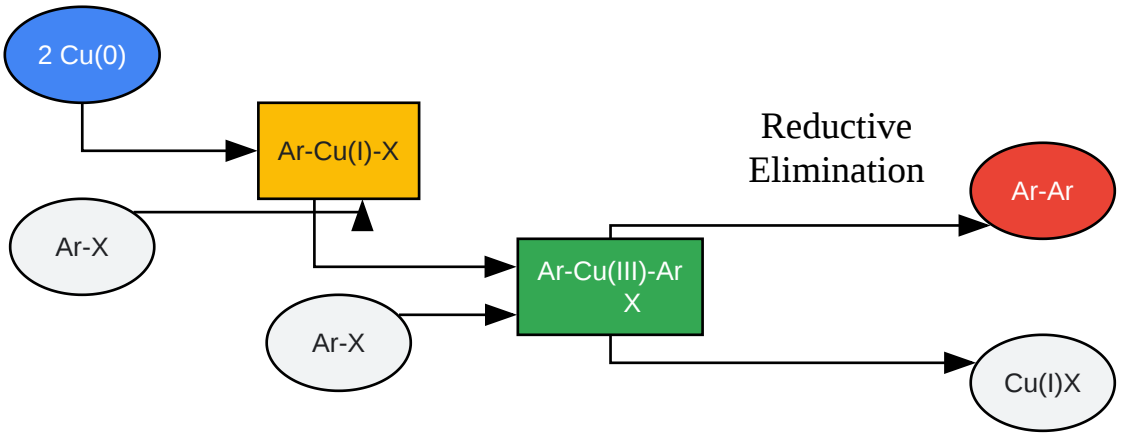
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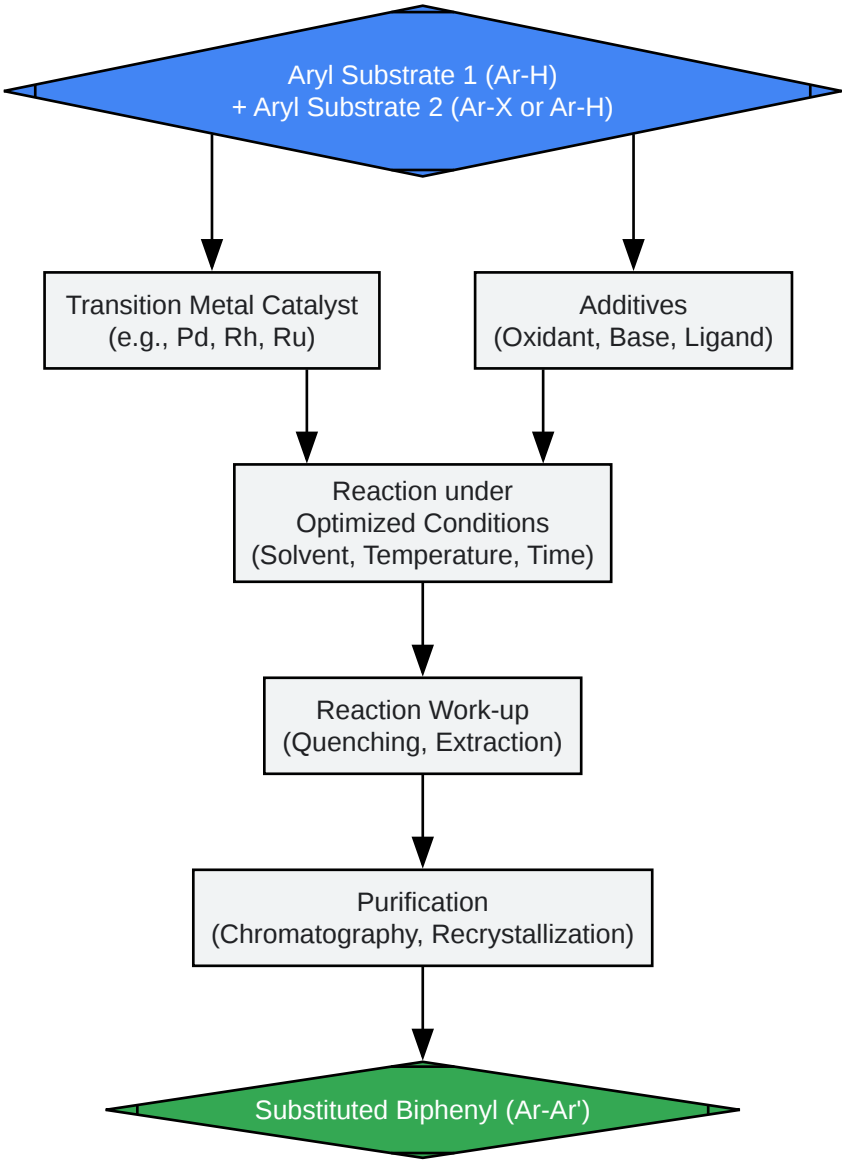


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References

- 1. Negishi coupling - Wikipedia [en.wikipedia.org]
- 2. rose-hulman.edu [rose-hulman.edu]

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- 3. mdpi.com [mdpi.com]
- 4. gala.gre.ac.uk [gala.gre.ac.uk]
- 5. A fruitful century for the scalable synthesis and reactions of biphenyl derivatives: applications and biological aspects - RSC Advances (RSC Publishing) DOI:10.1039/D3RA03531J [pubs.rsc.org]
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